

Dihexyl Ether: A Comprehensive Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: *Dihexyl ether*

Cat. No.: *B091206*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety and hazard profile of **dihexyl ether** (CAS No. 112-58-3). The information is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a comprehensive understanding for professionals handling this substance. All quantitative data is presented in structured tables for clarity and ease of comparison.

Chemical and Physical Properties

Dihexyl ether is a colorless, stable liquid with a mild odor.^{[1][2]} It is characterized by its low volatility compared to lower aliphatic ethers and has very slight solubility in water.^{[1][3]} However, it is miscible with most organic solvents.^{[1][2]}

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₆ O	[1][4]
Molecular Weight	186.33 g/mol	[1][4]
Appearance	Colorless clear liquid	[5][6]
Melting Point	-43 °C	[1][7]
Boiling Point	223-229 °C	[1][4][6]
Flash Point	78 °C / 172.4 °F (closed cup)	[4][8]
Density	0.793 g/mL at 25 °C	[1][4]
Vapor Pressure	0.0461 - 0.148 mmHg at 25 °C	[1][6]
Refractive Index	1.4200 - 1.4220 at 20 °C	[4][6]
Water Solubility	Very slight / Fully miscible (conflicting reports)	[1][3][9]

Hazard Identification and GHS Classification

Dihexyl ether is classified as a combustible liquid and poses several health and environmental hazards. The Globally Harmonized System (GHS) classification is summarized below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Sensitization	Sub-category 1B	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Short-Term (Acute)	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-Term (Chronic)	Category 1 / 2	H410 / H411: Very toxic / Toxic to aquatic life with long lasting effects
Hazardous to the aquatic environment, long-term hazard	-	H413: May cause long lasting harmful effects to aquatic life

Sources:[4][5][10]

Signal Word: Warning[4][5]

Precautionary Statements:

- Prevention: P210 (Keep away from heat/sparks/open flames/hot surfaces. — No smoking), P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P272 (Contaminated work clothing should not be allowed out of the workplace), P273 (Avoid release to the environment), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[4][5][10]
- Response: P302 + P352 (IF ON SKIN: Wash with plenty of water), P333 + P313 (If skin irritation or rash occurs: Get medical advice/attention), P362 + P364 (Take off contaminated clothing and wash it before reuse), P370 + P378 (In case of fire: Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide for extinction), P391 (Collect spillage).[4][5][10]

- Storage: P403 + P235 (Store in a well-ventilated place. Keep cool).[5][8]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[5][8]

Toxicological Summary

Dihexyl ether is considered mildly toxic by ingestion and skin contact.[3] It is an irritant to the skin and eyes.[3]

Endpoint	Species	Route	Value	Source(s)
LD50	Rat	Oral	12,600 - 30,900 mg/kg	[5][6][9]
LD50	Rabbit	Dermal	4,764 mg/kg (equivalent to 6 ml/kg)	[5][6]
LDLo	Mouse	Intravenous	885 mg/kg	[6]

Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.[5][10]
- NTP: No ingredient of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.[10]
- OSHA: No component of this product present at levels greater than or equal to 0.1% is on OSHA's list of regulated carcinogens.[10]

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly and exhaustively investigated.[5][10]

Experimental Protocols

The safety data for **dihexyl ether** is determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development

(OECD). Below are outlines of the methodologies for key experiments relevant to the hazards of **dihexyl ether**.

Flash Point Determination

The flash point of a combustible liquid like **dihexyl ether** is typically determined using a closed-cup method.

- Principle: A sample of the substance is introduced into a sealed cup and heated at a controlled rate.^[11] An ignition source is periodically introduced into the vapor space above the liquid.^[12] The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite momentarily.^[12]
- Apparatus: A Pensky-Martens or a Small Scale (Setaflash) closed-cup tester is commonly used.^[11]
- Procedure:
 - A specified volume of the sample is placed in the test cup.^[11]
 - The cup is sealed and the sample is heated.
 - The ignition source is applied at regular temperature intervals.
 - The temperature at which a flash is observed is recorded as the flash point.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.

- Principle: The substance is applied to the skin of a test animal (typically an albino rabbit) for a defined period.^[9] The skin is then observed for signs of erythema (redness) and edema (swelling).^[4]
- Procedure:
 - A small area of the animal's fur is clipped 24 hours before the test.^[13]

- 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area of skin (approx. 6 cm²).[\[8\]](#)[\[9\]](#)
- The treated area is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.[\[4\]](#)[\[6\]](#)
- After exposure, the residual substance is removed.
- The skin is examined for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) and observations continue for up to 14 days to assess the reversibility of any effects.[\[9\]](#)
- Lesions are scored according to a standardized grading system.[\[4\]](#)

Acute Oral Toxicity (Based on OECD Guidelines, e.g., 420, 423, or 425)

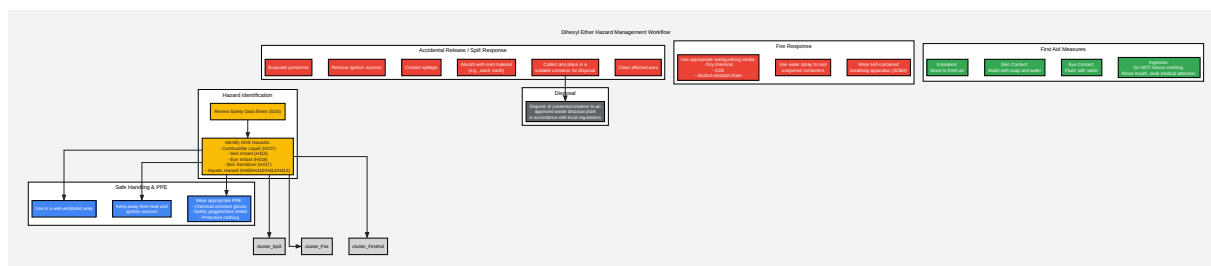
Note: OECD Guideline 401 has been deleted and replaced by alternative methods that reduce the number of animals used.[\[14\]](#)[\[15\]](#)

- Principle: The test substance is administered in a single dose by gavage to a group of experimental animals (usually rats).[\[16\]](#) The animals are observed for a set period for signs of toxicity and mortality.[\[16\]](#)
- Procedure (General):
 - Animals are fasted prior to dosing.
 - The substance is administered orally using a stomach tube or cannula. The vehicle is typically water or corn oil.[\[10\]](#)
 - A stepwise procedure is often used, starting with a dose expected to produce some signs of toxicity.[\[17\]](#)
 - Animals are observed for mortality, body weight changes, and clinical signs of toxicity for at least 14 days.[\[10\]](#)

- A post-mortem examination (necropsy) is performed on all animals at the end of the study. [\[17\]](#)
- The LD50 (the statistically estimated dose that is expected to be lethal to 50% of the animals) is then calculated.

Hazard Identification and Response Workflow

The following diagram illustrates the logical workflow for identifying and responding to the hazards associated with **dihexyl ether**.



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Dihexyl Ether Hazard Management Workflow

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- To cite this document: BenchChem. [Dihexyl Ether: A Comprehensive Technical Guide to Safety and Hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091206#dihexyl-ether-safety-data-sheet-sds-and-hazards]

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